

Technical Profile: 2-Chloro-1-cyclohexenecarboxylic Acid

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Compound of Interest

Compound Name: 2-Chlorocyclohex-1-ene-1-carboxylic acid

CAS No.: 56475-13-9

Cat. No.: B3032840

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Structure, Synthesis, and Reactivity in Drug Discovery

Executive Summary

2-Chloro-1-cyclohexenecarboxylic acid (CAS 56475-13-9) represents a specialized structural motif in medicinal chemistry, characterized by a tetrasubstituted vinyl chloride system conjugated to a carboxylic acid.^[1] Unlike its saturated counterpart (2-chlorocyclohexanecarboxylic acid), this molecule possesses a rigidified cyclohexene ring with distinct electronic properties driven by the vinylogous interaction between the chlorine atom and the carboxyl group.

This guide provides a technical deep-dive into its structural architecture, validated synthetic pathways, and utility as a "molecular handle" in Palladium-catalyzed cross-coupling reactions for diversity-oriented synthesis (DOS).

Part 1: Structural Architecture & Physicochemical Properties

Chemical Identity

The molecule features a cyclohexene ring where the C1 position bears a carboxylic acid and the C2 position bears a chlorine atom. This 1,2-disubstitution pattern on the alkene creates a tetrasubstituted double bond, significantly restricting conformational mobility compared to benzoic acid bioisosteres.

Property	Data
IUPAC Name	2-Chlorocyclohex-1-ene-1-carboxylic acid
CAS Number	56475-13-9
Molecular Formula	C ₇ H ₉ ClO ₂
Molecular Weight	160.598 g/mol
SMILES	<chem>OC(=O)C1=C(Cl)CCCC1</chem>
Geometry	Planar C1=C2-COOH system (conjugated); Puckered C3-C6 ring

Electronic & Steric Analysis

- Vinyl Chloride Moiety:** The chlorine atom exerts a negative inductive effect (-I) but a positive mesomeric effect (+M). In this conjugated system, the electron-withdrawing nature of the carboxyl group at C1 polarizes the double bond, making C2 susceptible to oxidative addition by transition metals (e.g., Pd(0)).
- Conformational Lock:** The tetrasubstituted alkene forces the carboxylic acid to lie nearly coplanar with the double bond to maximize conjugation, though steric clash with the C6 protons may induce a slight twist. This makes it a rigid scaffold for drug design.

Part 2: Synthetic Pathways & Mechanistic Insights

The "Beta-Keto Ester" Route

The most robust synthesis avoids direct chlorination of cyclohexene, which lacks regiocontrol. Instead, the preferred "Expert Protocol" utilizes ethyl 2-oxocyclohexanecarboxylate as the

starting material. This leverages the enol tautomer of the beta-keto ester to direct the chlorination exclusively to the C2 position.

Mechanistic Causality

- Enolization: The beta-keto ester exists in equilibrium with its enol form.
- Activation: Reaction with Phosphorus Pentachloride (PCl_5) or POCl_3 converts the enolic hydroxyl into a good leaving group (e.g., $-\text{OPCl}_4$).
- Elimination/Substitution: Chloride attack and subsequent elimination yields the vinyl chloride ester (Ethyl 2-chlorocyclohex-1-enecarboxylate).
- Hydrolysis: Controlled acidic hydrolysis cleaves the ester to the free acid without hydrolyzing the vinyl chloride bond (which is inert to simple nucleophilic attack).

Visualization: Synthesis Workflow

The following diagram outlines the conversion logic, highlighting the critical intermediate steps.



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Caption: Step-wise synthesis from beta-keto ester precursors via chlorination-elimination sequences.

Part 3: Spectroscopic Characterization (The "Fingerprint")

To validate the structure, researchers must look for specific spectroscopic signatures that differentiate the product from the starting keto-ester or saturated byproducts.

Nuclear Magnetic Resonance (NMR)

- ^1H NMR (Absence of Vinyl Proton): The most critical diagnostic is the absence of a signal in the alkene region (5.0–7.0 ppm). A signal here would indicate incomplete substitution (e.g.,

cyclohex-1-enecarboxylic acid).

- **Allylic Protons:** Look for multiplets around 2.4–2.6 ppm corresponding to the CH₂ groups at C3 and C6.

Infrared Spectroscopy (IR)

- **C=O Stretch:** The conjugated carboxylic acid typically appears at 1680–1700 cm⁻¹, slightly lower than a non-conjugated acid due to resonance.
- **C=C Stretch:** A weak to medium band around 1610–1630 cm⁻¹ confirms the tetrasubstituted double bond.

Spectroscopic Method	Diagnostic Signal	Structural Inference
¹ H NMR	No peak @ 5.0-7.0 ppm	Confirms tetrasubstituted alkene (No H on C=C).
¹ H NMR	Multiplet @ ~2.5 ppm	Allylic protons (C3/C6) adjacent to the rigid system.
¹³ C NMR	~130-140 ppm (2 peaks)	Quaternary carbons of the C=C bond.
IR	~1690 cm ⁻¹	Conjugated Carbonyl (COOH).

Part 4: Reactivity Profile & Applications

The Suzuki-Miyaura Handle

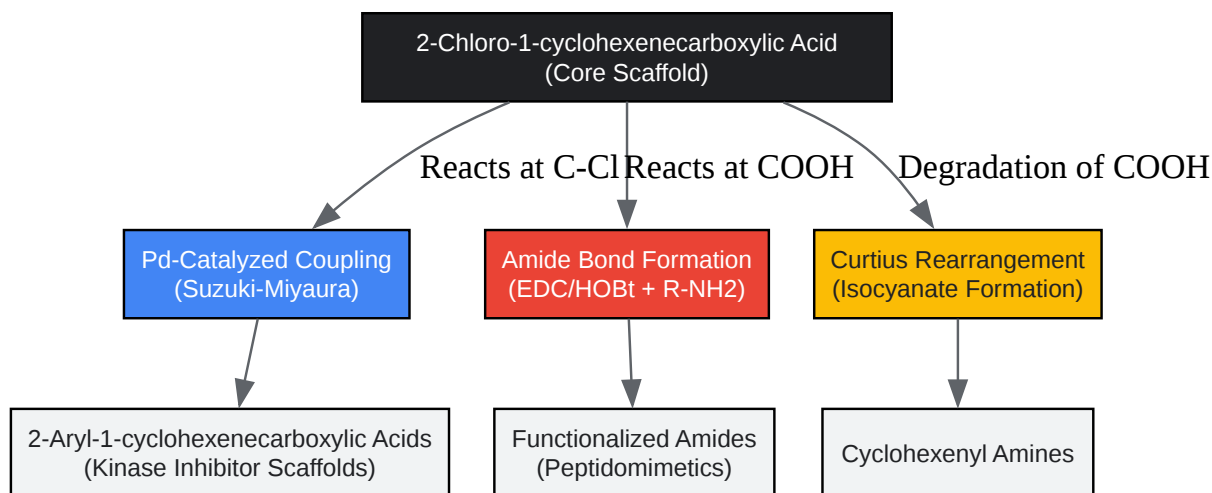
The C-Cl bond in 2-chloro-1-cyclohexenecarboxylic acid is a "pseudohalide-like" electrophile. While vinyl chlorides are generally less reactive than bromides or iodides, the electron-withdrawing carboxyl group at the ipso position activates the C-Cl bond towards oxidative addition with Palladium(0).

This allows the molecule to serve as a bifunctional scaffold:

- C1-COOH: Amide coupling (reaction with amines).
- C2-Cl: Suzuki/Stille coupling (reaction with aryl boronic acids).[\[2\]](#)

Visualization: Divergent Synthesis Map

This diagram illustrates how the core structure serves as a hub for generating diverse pharmaceutical libraries.



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Caption: Divergent synthetic utility of the scaffold in medicinal chemistry workflows.

Part 5: Experimental Protocol (Validation)

Protocol: Synthesis of 2-Chloro-1-cyclohexenecarboxylic Acid (Representative Scale)

Note: This protocol is synthesized from standard methodologies for beta-halo-alpha,beta-unsaturated acids.

- Reagents: Ethyl 2-oxocyclohexanecarboxylate (1.0 eq), Phosphorus Pentachloride (PCl₅, 1.1 eq), Chloroform (anhydrous).
- Chlorination Step:
 - Dissolve PCl₅ in dry chloroform at 0°C.
 - Add Ethyl 2-oxocyclohexanecarboxylate dropwise (gas evolution of HCl will occur).

- Reflux the mixture for 3–4 hours to ensure complete conversion of the enol to the vinyl chloride.
- Checkpoint: Monitor by TLC (disappearance of starting keto-ester).
- Workup:
 - Pour the reaction mixture onto crushed ice to quench excess $\text{PCl}_5/\text{POCl}_3$.
 - Extract with dichloromethane (DCM). Wash organic layer with saturated NaHCO_3 (to remove acidic byproducts) and brine.
 - Dry over MgSO_4 and concentrate to yield the Ethyl 2-chlorocyclohex-1-enecarboxylate intermediate.
- Hydrolysis Step:
 - Dissolve the intermediate ester in a mixture of Acetic Acid and concentrated HCl (3:1 ratio).
 - Reflux for 6–12 hours. (Note: Acidic hydrolysis is preferred over basic to prevent potential elimination/polymerization side reactions of the vinyl chloride).
 - Cool to room temperature.^{[3][4][5]} The product may precipitate or require extraction with ether.
 - Recrystallization: Purify using Hexanes/Ethyl Acetate.

References

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